

Essential Safety and Logistics for Handling 4-Decyltetradecan-1-ol

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Compound of Interest

Compound Name: 4-Decyltetradecan-1-ol

Cat. No.: B047702

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Decyltetradecan-1-ol**, including operational and disposal plans. The following procedural steps are based on safety data for structurally similar long-chain alcohols and general laboratory best practices.

Physical and Chemical Properties

A summary of the known quantitative data for **4-Decyltetradecan-1-ol** and its close analog, 1-Tetradecanol, is presented below. This information is crucial for safe handling and storage.

Property	4-Decyltetradecan-1-ol	1-Tetradecanol (Myristyl Alcohol)
CAS Number	123613-13-8[1]	112-72-1[2][3]
Molecular Formula	C ₂₄ H ₅₀ O[1][4]	C ₁₄ H ₃₀ O
Molecular Weight	354.65 g/mol [1][4]	214.39 g/mol
Appearance	Clear, colorless to almost colorless liquid[5]	Solid
Boiling Point	205-215 °C @ 2.7 Torr[4]	289 °C
Flash Point	135.3 ± 7.9 °C[1]	145 °C[3]
Density	0.839 ± 0.06 g/cm ³ [4]	0.823 g/cm ³

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **4-Decyltetradecan-1-ol** is not readily available, the hazards can be extrapolated from similar long-chain alcohols like 1-Tetradecanol. The primary hazards associated with compounds in this class include skin and eye irritation.[6][7] It is also noted to be very toxic to aquatic life with long-lasting effects.[2][6][7]

Engineering Controls:

- Work in a well-ventilated area. Use of a chemical fume hood is recommended, especially when heating the substance or if aerosols may be generated.[3]
- Ensure safety showers and eyewash stations are readily accessible.[3]

Personal Protective Equipment (PPE): A risk assessment should be conducted for each specific use of **4-Decyltetradecan-1-ol** to determine the necessary PPE.[8]

Protection Type	Recommended Equipment	Justification
Eye and Face Protection	Safety glasses with side shields or chemical goggles.[2] [3][6][7] A face shield may be necessary if there is a splash hazard.	To prevent eye irritation from splashes or aerosols.[2][6][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[6] [7][9] A standard lab coat should be worn.[3]	To prevent skin contact and potential irritation.[6]
Respiratory Protection	Generally not required if working in a well-ventilated area with small quantities. If aerosols are generated or ventilation is inadequate, a respirator with an appropriate particulate filter (e.g., P2) may be necessary.[2]	To prevent inhalation of aerosols.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Before handling, ensure you have read and understood the available safety information for similar chemicals.
 - Verify that the work area is clean and uncluttered.
 - Confirm that the fume hood (if required) is functioning correctly.
 - Assemble all necessary equipment and reagents.
 - Put on the required personal protective equipment.
- Handling:

- Avoid direct contact with the skin and eyes.[\[10\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)
- Avoid the formation of aerosols.
- If the substance is heated, do so with caution and in a well-ventilated area.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
 - Store away from strong oxidizing agents, acid anhydrides, and acid chlorides.[\[3\]](#)

Disposal Plan

Proper disposal of **4-Decyltetradecan-1-ol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

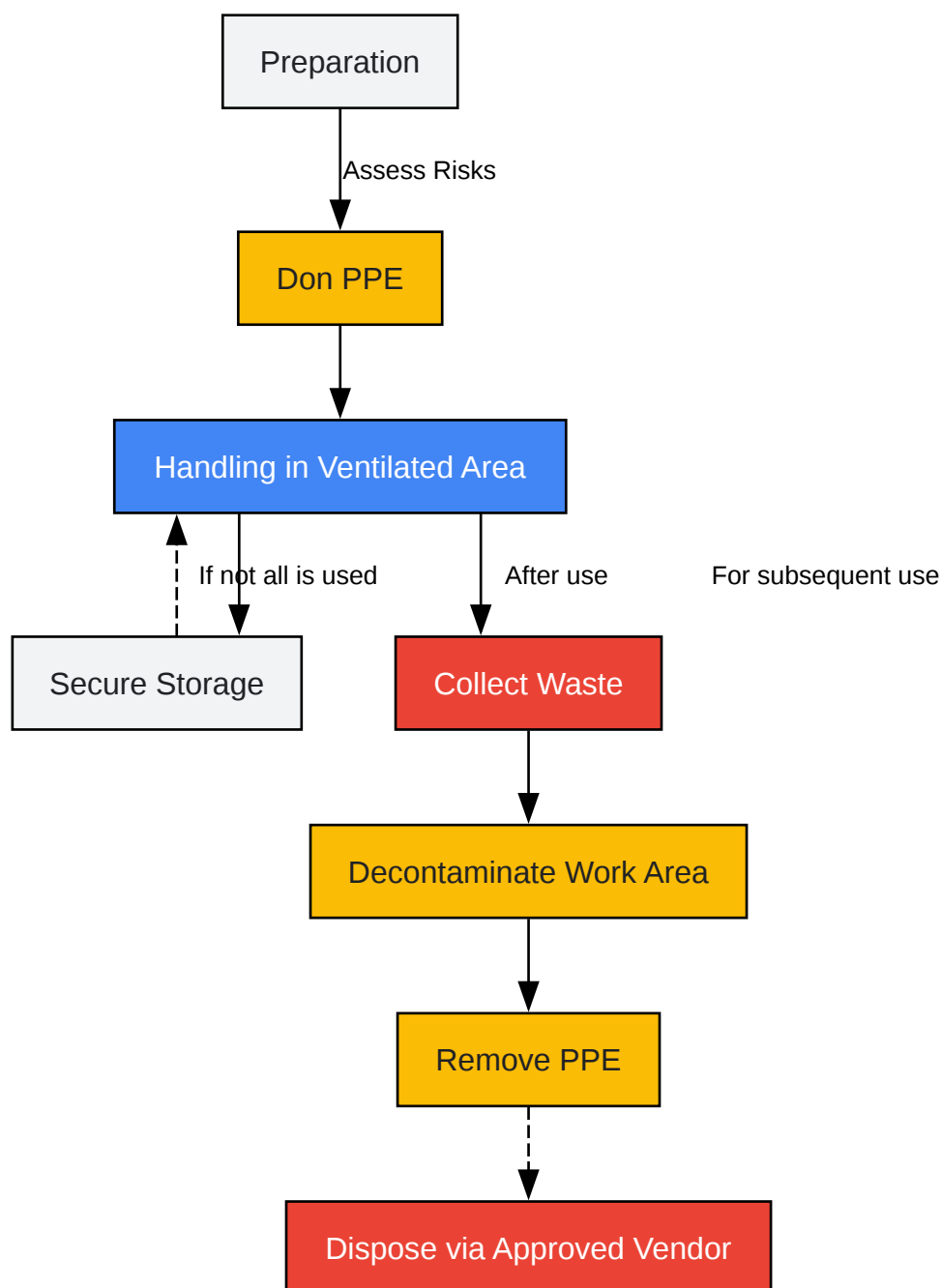
- Waste Collection:
 - Collect all waste containing **4-Decyltetradecan-1-ol** in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless explicitly permitted.[\[2\]](#)
- Contaminated PPE:
 - Contaminated gloves, lab coats, and other disposable PPE should be disposed of as hazardous waste.
- Disposal Method:
 - Dispose of the chemical waste through an approved waste disposal company.[\[2\]](#)[\[6\]](#)[\[7\]](#)
 - Do not pour down the drain or dispose of in general trash.[\[2\]](#)

- Given its toxicity to aquatic life, it is imperative to prevent its release into the environment.

[2][6][7]

Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[2]
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.[2][3]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]
- Spills: In the event of a spill, evacuate the area. Wear appropriate PPE and contain the spill. Absorb the liquid with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[10]



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Caption: Workflow for handling **4-Decyltetradecan-1-ol**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 4-Decyltetradecan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047702#personal-protective-equipment-for-handling-4-decyltetradecan-1-ol]

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